

Safe Handling Procedures & Application Protocol: 7-Ethoxy-4-hydroxy-6-nitroquinoline

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Compound of Interest

Compound Name: 7-Ethoxy-4-hydroxy-6-nitroquinoline

Cat. No.: B13720093

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Part 1: Executive Summary & Chemical Profile

Scope and Significance

7-Ethoxy-4-hydroxy-6-nitroquinoline is a critical heterocyclic intermediate, primarily utilized in the synthesis of tyrosine kinase inhibitors (e.g., EGFR inhibitors) and antibacterial agents.^[1] Its structural core—a quinoline ring substituted with a nitro group and an ethoxy moiety—imparts specific reactivity and biological activity profiles that require rigorous handling protocols.

This guide moves beyond standard Safety Data Sheets (SDS) to provide a "Safety-by-Design" workflow. It addresses the compound's dual nature: a valuable scaffold for drug discovery and a hazardous material possessing potential mutagenic and irritant properties.

Chemical Identity & Properties^{[2][3]}

- Chemical Name: **7-Ethoxy-4-hydroxy-6-nitroquinoline** (often exists as the tautomer 7-Ethoxy-6-nitroquinolin-4(1H)-one).^[1]

- CAS Registry Number: 214476-08-1 (Analogous reference for 3-carbonitrile derivative; specific CAS for the decarboxylated core may vary by vendor).[1][2]
- Molecular Formula: C₁₁H₁₀N₂O₄
- Appearance: Yellow to orange crystalline powder.
- Solubility:
 - High: DMSO, DMF, hot Acetic Acid.[1]
 - Moderate: Dichloromethane (DCM), Ethyl Acetate.
 - Low/Insoluble: Water, Diethyl Ether, Hexanes.[1]

Structural Tautomerism

Researchers must recognize that 4-hydroxyquinolines exist in a tautomeric equilibrium with 4-quinolones.[1] In polar solvents (DMSO, MeOH), the quinolone (keto) form often predominates. [1] This impacts NMR interpretation and solubility profiles.

Form	Structure Description	Dominant Environment
Enol (Hydroxy)	-OH at position 4	Non-polar solvents, gas phase
Keto (Quinolone)	=O at position 4, -NH at position 1	Polar solvents (DMSO, Water), Solid state

Part 2: Hazard Identification & Risk Assessment[2] [3]

Critical Hazards (GHS Classification)

Based on structural analogs (e.g., 4-hydroxy-6-nitroquinoline-3-carbonitrile) and functional group analysis:

- Acute Toxicity (Oral): Category 4 (H302) - Harmful if swallowed.[2][3][4]

- Skin/Eye Irritation: Category 2/2A (H315, H319) - Causes skin and serious eye irritation.[1][4]
- Genotoxicity Warning: Nitro-substituted aromatics (specifically nitroquinolines) have a structural alert for genotoxicity. While the ethoxy group may modulate this, treat as a potential mutagen until specific Ames test data confirms otherwise.
- Photoreactivity: Nitro groups on aromatic rings can undergo photochemical rearrangement or degradation upon exposure to UV/visible light.

Engineering Controls

- Primary Containment: All weighing and open-vessel manipulations must be performed inside a certified Chemical Fume Hood with a face velocity of 0.5 m/s (100 fpm).
- Secondary Containment: Use spill trays for all liquid handling (stock solutions).

Part 3: Personal Protective Equipment (PPE) Matrix

Protection Zone	Recommended Equipment	Scientific Rationale
Respiratory	N95 (minimum) or P100 respirator if outside hood.[1]	Fine crystalline dust can be easily inhaled; nitro-aromatics are systemic toxins.
Dermal (Hands)	Double Gloving: Nitrile (inner) + Neoprene/Nitrile (outer).	Nitro compounds can permeate thin latex. Nitrile offers superior resistance to organic solvents like DMSO.
Ocular	Chemical Splash Goggles.	Standard safety glasses are insufficient for fine powders that can drift around shields.
Body	Lab coat (buttoned) + Tyvek sleeves (optional).	Prevents accumulation of dust on street clothing, reducing take-home exposure risk.[1]

Part 4: Operational Protocols

Protocol A: Safe Weighing & Stock Solution Preparation

Objective: Solubilize the compound for biological assay or synthesis without generating dust or degradation.[1]

Materials:

- **7-Ethoxy-4-hydroxy-6-nitroquinoline (Solid)**[1][2]
- Solvent: Anhydrous DMSO (Dimethyl sulfoxide)[1]
- Vessel: Amber glass vial (to prevent photodegradation)

Step-by-Step Procedure:

- Preparation: Place the balance inside the fume hood or use a powder containment balance enclosure. If weighing on an open bench is unavoidable, use a closed weighing vessel.
- Anti-Static Measures: Use an anti-static gun on the weighing boat. Nitroquinolines are often dry, static-prone powders that "jump" during transfer.[1]
- Weighing: Transfer the required mass. Do not return excess material to the stock bottle to prevent cross-contamination.
- Solubilization:
 - Add DMSO to the vial before adding the solid if possible (to reduce dust), OR add solid then gently stream DMSO down the side.
 - Vortex: Vortex for 30 seconds. If dissolution is incomplete, sonicate at 40°C for 5 minutes.
 - Note: The solution should turn a clear yellow/orange. Cloudiness indicates incomplete solubilization (likely the quinolone tautomer aggregating).
- Storage: Flush the headspace with Nitrogen or Argon. Cap tightly. Store at -20°C.

Protocol B: Reaction Setup (Reduction of Nitro Group)

Context: Converting the nitro group to an amine is a common step in drug synthesis. This reaction is exothermic.

Critical Safety Note: The reduction of nitroquinolines (using Fe/NH₄Cl, SnCl₂, or H₂/Pd) releases heat.[1]

- Solvent Choice: Ethanol/Water or Methanol/THF.
- Addition: Add the reducing agent (e.g., Iron powder) in small portions to the stirred solution of the nitroquinoline at room temperature.
- Temperature Monitoring: Use an internal temperature probe. Do not allow the reaction to exceed the solvent boiling point uncontrolled.
- Ventilation: Hydrogenation reactions (H₂/Pd) must be vented to prevent H₂ accumulation.

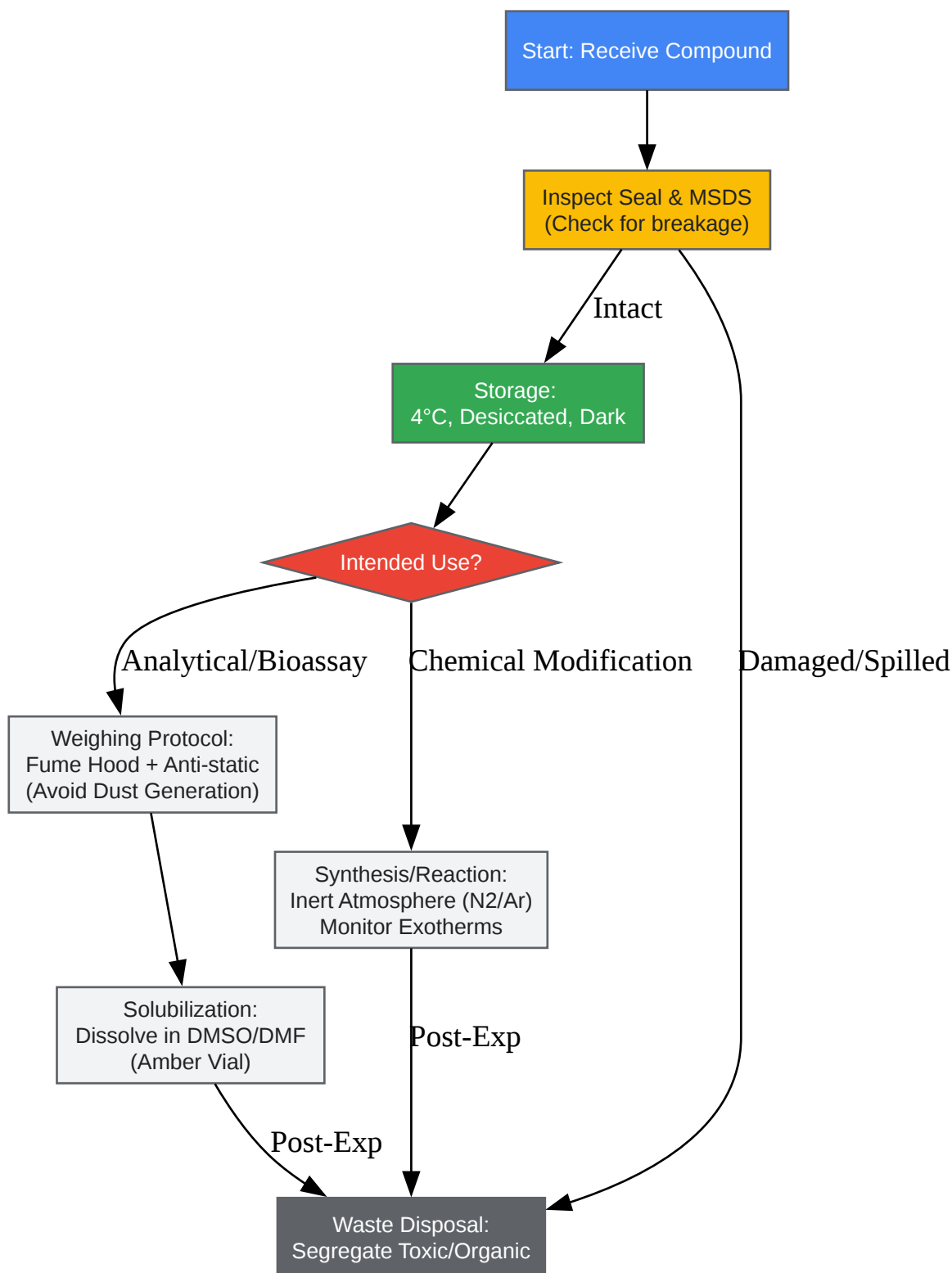
Protocol C: Waste Disposal

- Solid Waste: Dispose of contaminated weighing boats and paper in "Hazardous Solid Waste - Toxic."
- Liquid Waste: Segregate into "Halogenated" or "Non-Halogenated" organic waste streams depending on the co-solvent.
- Quenching: If the material is in a reactive mixture (e.g., with reducing agents), ensure the reaction is fully quenched (e.g., filtered through Celite) before disposal.[1]

Part 5: Visualization & Logic Flows

Safe Handling Logic Flow

This diagram outlines the decision-making process for handling the solid compound vs. the solution state.

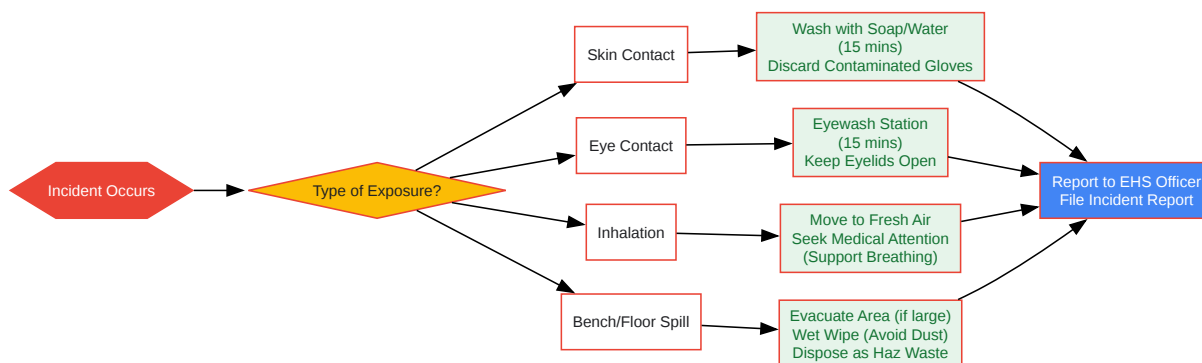


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Caption: Workflow for the safe intake, storage, and experimental utilization of **7-Ethoxy-4-hydroxy-6-nitroquinoline**.

Emergency Response Decision Tree

Immediate actions to take in case of exposure or spill.



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Caption: Emergency response protocol for personal exposure or laboratory spills.

Part 6: References

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